

An In-Depth Technical Guide to Disperse Diazo Black 3BF

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Compound of Interest

Compound Name: Disperse Diazo Black 3BF

CAS No.: 6232-57-1

Cat. No.: B1329545

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Diazo Black 3BF, a monoazo dye, is a significant compound within the realm of synthetic colorants.^[1] Primarily utilized in the dyeing of hydrophobic fibers, its unique chemical structure imparts valuable properties that are leveraged in various scientific and industrial applications. This guide provides a comprehensive overview of its molecular characteristics, synthesis, applications, and safety considerations, offering a foundational resource for professionals in chemistry and materials science.

Molecular and Chemical Identity

Disperse Diazo Black 3BF is scientifically known by its IUPAC name, 4-[(4-aminophenyl)diazenyl]-2-methoxy-5-methylaniline.^[2] Its identity is well-established through various chemical identifiers and structural representations.

Table 1: Core Molecular and Chemical Identifiers

Identifier	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₆ N ₄ O	[3][4][5]
Molecular Weight	256.31 g/mol	[3][4][5]
CAS Number	6232-57-1	[3][4][5]
IUPAC Name	4-[(4-aminophenyl)diazenyl]-2-methoxy-5-methylaniline	[2]
SMILES	<chem>CC1=CC(=C(C=C1N=NC2=C(C=C(C=C2)N)OC)N</chem>	[2]

Chemical Structure

The chemical structure of **Disperse Diazo Black 3BF** is characterized by an azo group (-N=N-) linking a substituted aniline and a p-phenylenediamine moiety. The presence of methoxy and methyl groups on one of the benzene rings influences its electronic properties and, consequently, its color and reactivity.

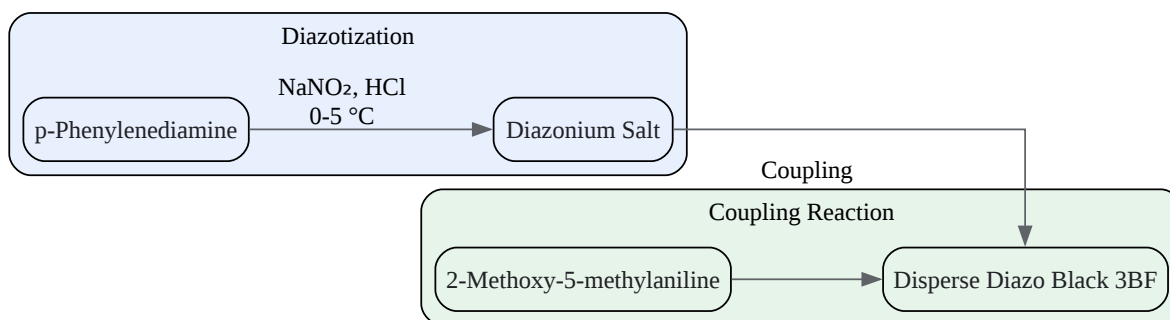
Caption: Chemical structure of **Disperse Diazo Black 3BF**.

Synthesis

While a detailed, step-by-step synthesis protocol for **Disperse Diazo Black 3BF** is not readily available in the public domain, a plausible synthetic route can be inferred from established methods for preparing azo dyes. The synthesis would likely involve a diazo coupling reaction.

A key precursor in the synthesis is 2-Methoxy-5-methylaniline.[6][7] The general procedure for such a synthesis involves two main stages: diazotization of an aromatic amine and the subsequent coupling of the resulting diazonium salt with a suitable coupling component.

Plausible Synthetic Workflow



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Caption: Plausible synthetic workflow for **Disperse Diazo Black 3BF**.

Physicochemical Properties

The physical and chemical properties of **Disperse Diazo Black 3BF** are crucial for its application and handling.

Table 2: Physicochemical Properties

Property	Value	Source(s)
Physical State	Solid, Crystalline Powder	[3][5]
Color	Yellow to Brown	[3]
Melting Point	Not available	[3][5]
Solubility	Sparingly soluble in water	[8]
XLogP3-AA	2.7	[2]

Applications in Research and Industry

Disperse Diazo Black 3BF is primarily a research chemical with applications in dye synthesis and environmental testing.[9] Its nature as a disperse dye makes it suitable for coloring

hydrophobic materials.

Dyeing of Polyester Fibers

Disperse dyes are the primary class of dyes used for coloring polyester fibers.^[9] The dyeing process typically involves high temperatures to facilitate the diffusion of the dye molecules into the amorphous regions of the polymer.^[10]

Experimental Protocol: High-Temperature Exhaustion Dyeing of Polyester

This protocol is a general method for applying disperse dyes to polyester and can be adapted for **Disperse Diazo Black 3BF**.

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor-to-goods ratio of 10:1.
 - Add a dispersing agent (e.g., 1 g/L of a lignosulfonate-based product).
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
 - Create a paste of the required amount of **Disperse Diazo Black 3BF** (e.g., 2% on weight of fiber) with a small amount of water before adding it to the dye bath.^[11]
- Dyeing Procedure:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.^[11]
 - Raise the temperature to 130°C at a rate of 1-2°C per minute.^[11]
 - Maintain the temperature at 130°C for 60 minutes to allow for dye penetration and fixation.^[11]
 - Cool the dye bath to 70°C.
- After-Treatment (Reduction Clearing):
 - Rinse the dyed fabric.

- Prepare a fresh bath containing 2 g/L sodium hydrosulfite, 1 g/L sodium hydroxide, and 1 g/L of a dispersing agent.
- Treat the fabric in this bath at 70-80°C for 15-20 minutes to remove unfixed dye from the fiber surface.
- Rinse the fabric thoroughly and dry.

Safety and Toxicology

Disperse Diazo Black 3BF requires careful handling due to its potential health hazards.

Table 3: GHS Hazard Information

Hazard Statement	Classification	Source(s)
H317	May cause an allergic skin reaction	[2]
H319	Causes serious eye irritation	[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P272: Contaminated work clothing should not be allowed out of the workplace.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

It is imperative to consult the full Safety Data Sheet (SDS) before handling this compound.

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